# HPE FlexFabric 5945 Switch Series: A Technical Guide for Data-Intensive Research

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In the realms of modern scientific research, particularly in genomics, computational biology, and drug discovery, the ability to process and move massive datasets quickly and efficiently is paramount. The network infrastructure forms the backbone of these high-performance computing (HPC) environments, where bottlenecks can significantly hinder research progress. The HPE FlexFabric 5945 Switch Series offers a family of high-density, ultra-low-latency switches designed to meet the demanding requirements of these data-intensive applications. This guide provides a technical overview of the HPE FlexFabric 5945 series, with a focus on its relevance to researchers, scientists, and drug development professionals.

## Core Capabilities for Research Environments

The HPE FlexFabric 5945 Switch Series is engineered for deployment in aggregation or server access layers of large enterprise data centers and is also robust enough for the core layer of medium-sized enterprises.[1][2][3] For research computing clusters, this translates to a versatile platform that can function as a high-speed top-of-rack (ToR) switch, connecting servers and storage, or as a spine switch in a leaf-spine architecture, providing a high-bandwidth, low-latency fabric for east-west traffic. The switches' support for cut-through switching ensures minimal delay in data transmission, a critical factor in tightly coupled HPC clusters.[2][4]

A key advantage for scientific workflows is the switch's high-performance data center switching capabilities, with a switching capacity of up to 2.56 Tb/s and throughput of up to 1904 MPPS. This high throughput is essential for data-intensive environments. Furthermore, with latency

under 1 microsecond for 40GbE, the 5945 series helps to accelerate applications that are sensitive to delays, such as those involving real-time data analysis or complex simulations.

# Quantitative Specifications

The following tables summarize the key quantitative specifications of the HPE FlexFabric 5945 Switch Series, allowing for easy comparison between different models.

## Performance and Capacity

| Feature | Specification | Models |
| --- | --- | --- |
| Switching Capacity | Up to 6.4 Tb/s | JQ076A, JQ077A |
| Up to 4.0 Tb/s | JQ074A | |
| Up to 3.6 Tb/s | JQ075A | |
| Throughput | Up to 2024 Mpps | All Models |
| Latency | < 1 µs (64-byte packets) | All Models |
| MAC Address Table Size | 288,000 Entries | All Models |
| Routing Table Size (IPv4/IPv6) | 324,000 / 162,000 Entries | All Models |

## Memory and Processor

| Component | Specification | Models |
| --- | --- | --- |
| Flash Memory | 1 GB | All Models |
| SDRAM | 8 GB | JQ075A, JQ077A |
| 4 GB | JQ074A, JQ076A | |
| Packet Buffer Size | 32 MB | JQ075A, JQ077A |
| 16 MB | JQ074A, JQ076A | |

# Port Configurations

| Model | Description | Ports |
|-------|-------------|-------|
| JQ074A | HPE FlexFabric 5945 48SFP28 8QSFP28 Switch | 48 x 1/10/25G SFP28, 8 x 40/100G QSFP28 |
| JQ075A | HPE FlexFabric 5945 2-slot Switch | 2 module slots, 2 x 40/100G QSFP28 |
| JQ076A | HPE FlexFabric 5945 4-slot Switch | 4 module slots |
| JQ077A | HPE FlexFabric 5945 32QSFP28 Switch | 32 x 40/100G QSFP28 |

# Network Performance Benchmarking Methodology

To quantify the performance of the HPE FlexFabric 5945 switch in a research context, a standardized testing methodology is crucial. The following protocols, based on industry-standard practices, can be employed to evaluate key performance indicators.

## Throughput Test

- Objective: To determine the maximum rate at which the switch can forward frames without any loss.

- Methodology:

  - Connect a traffic generator/analyzer to two ports on the switch.

  - Configure a test stream of frames of a specific size (e.g., 64, 128, 256, 512, 1024, 1280, 1518 bytes).

  - Transmit the stream from the source port to the destination port at a known rate, starting at 100% of the theoretical maximum for the link speed.

  - At the destination port, measure the number of frames received.

  - If any frames are lost, reduce the transmission rate and repeat the test.

- The throughput is the highest rate at which no frames are lost.

- Repeat this procedure for each frame size.

## Latency Test

- Objective: To measure the time delay a frame experiences as it is forwarded through the switch.

- Methodology:

  - Use the same setup as the throughput test.

  - For each frame size, set the transmission rate to the maximum throughput determined in the previous test.

  - The traffic generator sends a frame and records a timestamp upon transmission.

  - Upon receiving the same frame, the analyzer records a second timestamp.

  - The latency is the difference between the two timestamps.

  - This test should be repeated multiple times to determine an average latency.

## Frame Loss Rate Test

- Objective: To determine the percentage of frames lost at various load conditions.

- Methodology:

  - Use the same setup as the throughput test.

  - Configure a stream of frames of a specific size.

  - Transmit the stream at a rate higher than the determined throughput to induce congestion.

  - Measure the number of frames transmitted and the number of frames received.

- The frame loss rate is calculated as: ((Frames Transmitted - Frames Received) / Frames Transmitted) * 100%.

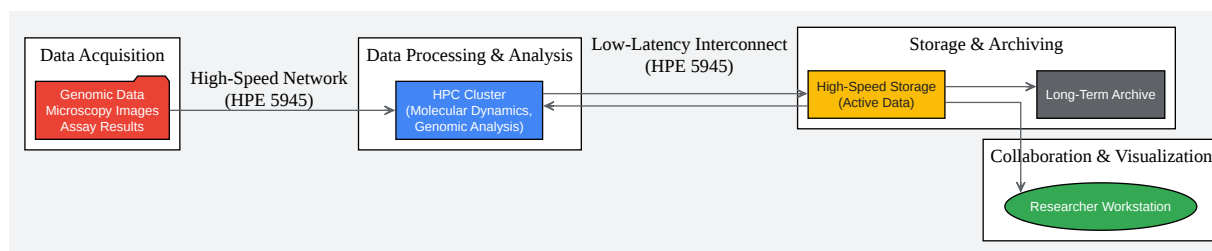- Repeat this test for various transmission rates and frame sizes.

# Visualizing Network Architecture and Data Workflows

The following diagrams illustrate how the HPE FlexFabric 5945 can be integrated into a research computing environment and the logical flow of data in a drug discovery pipeline.
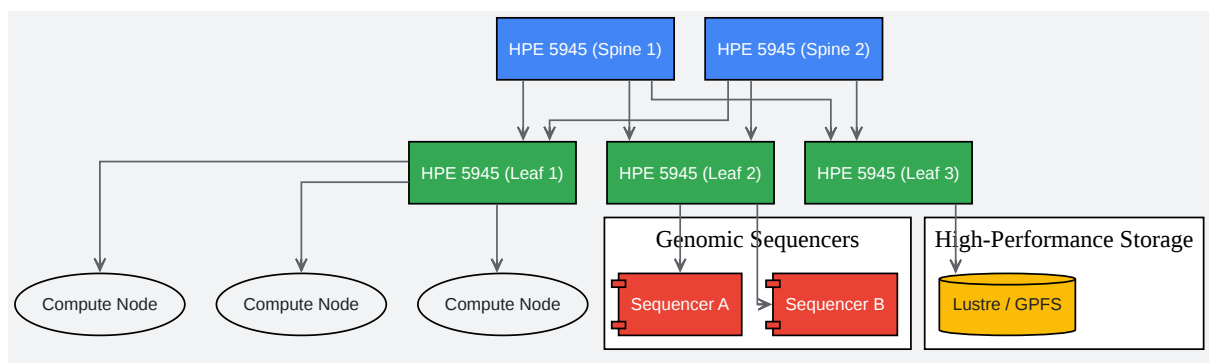


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Caption: A leaf-spine network architecture for a research computing cluster.

Caption: Data flow in a computational drug discovery workflow.

# Advanced Features for Resilient and Scalable Research Networks

Beyond raw performance, the HPE FlexFabric 5945 series incorporates several features that are critical for the demanding nature of research environments:

- Intelligent Resilient Fabric (IRF): This technology allows up to ten 5945 switches to be virtualized and managed as a single logical device. For research computing, this simplifies network management, enhances scalability, and provides high availability with rapid convergence times in the event of a link or device failure.

- Data Center Bridging (DCB): DCB protocols are essential for converged network environments where storage traffic (like iSCSI or FCoE) and traditional Ethernet traffic share the same fabric. This is particularly relevant for research clusters that rely on high-performance, low-latency access to shared storage.

- VXLAN Support: Virtual Extensible LAN (VXLAN) allows for the creation of virtualized Layer 2 networks over a Layer 3 infrastructure. This enables researchers to create isolated and secure network segments for different projects or user groups, enhancing flexibility and security within a shared computing environment.

- Flexible High Port Density: The 5945 series offers a variety of high-density port configurations, including 10GbE, 25GbE, 40GbE, and 100GbE ports. This allows for the creation of scalable networks that can accommodate the ever-increasing bandwidth demands of modern scientific instruments and computational workloads.

In conclusion, the HPE FlexFabric 5945 Switch Series provides the high performance, low latency, and advanced feature set necessary to build robust and scalable network infrastructures for data-intensive research. By understanding the technical specifications and the relevance of its core features, researchers, scientists, and drug development professionals can better architect their computing environments to accelerate the pace of discovery.

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